

In-depth Technical Guide: 4-Methylsulfonylpiperidine (CAS 290328-55-1)

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Compound of Interest

Compound Name: 4-(Methylsulfonyl)piperidine

Cat. No.: B1289217

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Methylsulfonylpiperidine, identified by CAS number 290328-55-1, is a heterocyclic organic compound featuring a piperidine ring substituted with a methylsulfonyl group at the 4-position. This compound serves as a crucial building block and intermediate in the synthesis of a variety of pharmaceutical agents. Its structural characteristics, particularly the presence of the polar methylsulfonyl group and the basic piperidine nitrogen, make it a valuable moiety in drug design for modulating physicochemical properties such as solubility and for establishing key interactions with biological targets. This guide provides a comprehensive overview of the available technical data for 4-Methylsulfonylpiperidine, including its properties, synthesis context, and its application in the development of therapeutic agents, with a focus on its role in targeting the central nervous system (CNS).

Chemical and Physical Properties

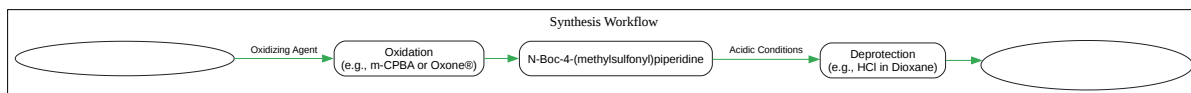
Commercially available information provides the following characteristics for 4-Methylsulfonylpiperidine:

Property	Value	Reference(s)
CAS Number	290328-55-1	[1][2][3]
IUPAC Name	4-(Methylsulfonyl)piperidine	[1]
Synonyms	4-Methylsulfonylpiperidine	[1]
Molecular Formula	C ₆ H ₁₃ NO ₂ S	[2][4]
Molecular Weight	163.24 g/mol	[2][3]
Physical Form	Solid	[1]
Boiling Point	336.9 °C	[2]
Purity (Commercial)	97-98%	[1][2]
Storage Conditions	Refrigerator (2-8°C) or Room Temperature, protect from light, inert atmosphere	[1][2][3]
SMILES	<chem>CS(=O)(=O)C1CCNCC1</chem>	[3]
InChI	1S/C6H13NO2S/c1-10(8,9)6-2-4-7-5-3-6/h6-7H,2-5H2,1H3	[1]
InChIKey	XKWZLZLVNFUCBL-UHFFFAOYSA-N	[1]
MDL Number	MFCD11043260	[2][3]

Synthesis and Characterization

While 4-Methylsulfonylpiperidine is commercially available, detailed experimental protocols for its synthesis and full spectral characterization are not readily available in peer-reviewed literature. However, based on related patent literature, a plausible synthetic route involves the deprotection of a suitable N-protected precursor. For instance, the hydrochloride salt of 4-Methylsulfonylpiperidine can be synthesized from 1-Piperidinecarboxylic acid, 4-(methylsulfonyl)-, 1,1-dimethylethyl ester, suggesting a pathway involving the removal of a Boc protecting group under acidic conditions.[2]

A general workflow for such a synthesis can be conceptualized as follows:



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Plausible synthetic workflow for 4-Methylsulfonylpiperidine.

Note: This represents a generalized synthetic strategy. Specific reagents, reaction conditions, and purification methods would require experimental optimization.

Spectral Data

As of the latest literature search, dedicated ^1H NMR, ^{13}C NMR, Infrared (IR), and Mass Spectrometry (MS) spectra for 4-Methylsulfonylpiperidine (CAS 290328-55-1) are not publicly available. However, spectral data for a downstream product, synthesized using 4-Methylsulfonylpiperidine as a reactant, is available in the patent literature. For example, in the synthesis of a pyrazolopyrimidinone inhibitor, the following ^1H -NMR data was reported for the final product:

- ^1H -NMR (400MHz, DMSO-d_6) of a downstream product: δ ppm 10.97 (s, 1H), 7.77 (s, 1H), 4.49 (d, $J = 16.0\text{Hz}$, 2H), 3.73 (s, 3H), 3.43-3.35 (m, 1H), 3.03-2.95 (m, 5H), 2.09 (d, $J = 11.2\text{Hz}$).^[5]

This information, while not directly characterizing the target compound, provides context for the types of chemical environments the 4-methylsulfonylpiperidine moiety can be found in and the expected spectral regions for its protons in more complex molecules.

Role in Drug Discovery and Development

4-Methylsulfonylpiperidine is primarily utilized as a key intermediate in the synthesis of pharmacologically active molecules. Its structural features are leveraged to improve the drug-

like properties of the final compounds.

Application in Central Nervous System (CNS) Agents

The piperidine scaffold is a well-established privileged structure in CNS drug discovery. The introduction of the methylsulfonyl group at the 4-position can enhance properties such as:

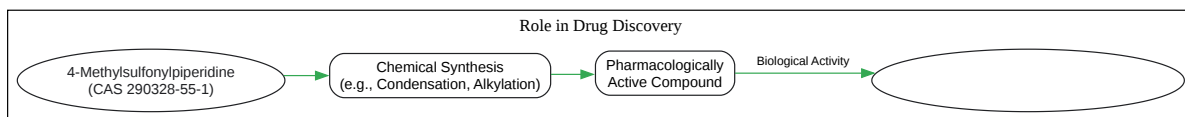
- **Solubility:** The polar sulfonyl group can improve the aqueous solubility of the final molecule, which is often a desirable trait for oral bioavailability.
- **Metabolic Stability:** The sulfone moiety is generally resistant to metabolic degradation.
- **Target Binding:** The sulfonyl group can act as a hydrogen bond acceptor, potentially leading to stronger and more specific interactions with the target protein.

This intermediate has been employed in the development of modulators for serotonin and dopamine receptors, which are key targets in the research of antidepressants, antipsychotics, and cognitive enhancers.[2]

Use in Kinase Inhibitors and Anti-Inflammatory Agents

The favorable pharmacokinetic properties imparted by the 4-methylsulfonylpiperidine moiety also make it a valuable component in the synthesis of kinase inhibitors and anti-inflammatory drugs.[2] Kinase inhibitors are a major class of targeted cancer therapies, and their efficacy is often dependent on achieving and maintaining therapeutic concentrations in the body.

The general role of 4-Methylsulfonylpiperidine as a synthetic intermediate in drug discovery can be visualized as follows:



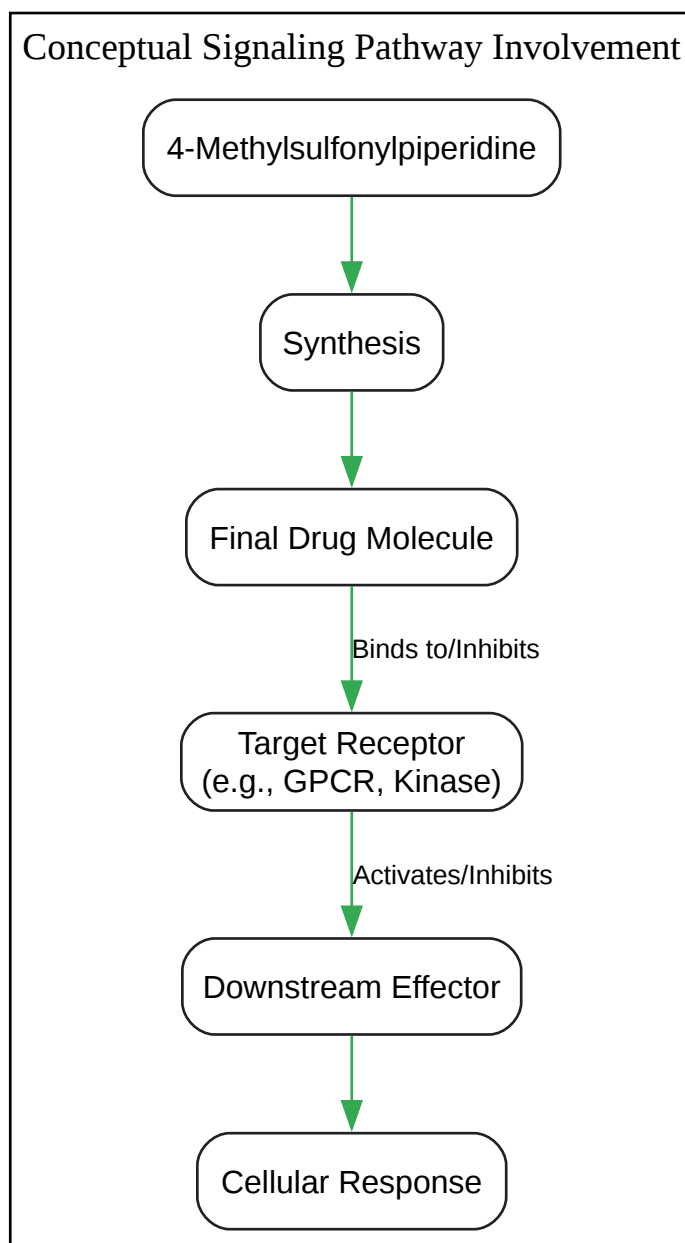
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Role of 4-Methylsulfonylpiperidine as a synthetic intermediate.

Signaling Pathways

Direct involvement of 4-Methylsulfonylpiperidine in specific signaling pathways has not been reported. Its significance lies in its incorporation into final drug molecules that are designed to modulate various signaling cascades. For instance, drugs targeting serotonin and dopamine receptors will influence neurotransmitter signaling pathways in the brain. Similarly, kinase inhibitors will affect intracellular signaling pathways that are often dysregulated in cancer, such as those involved in cell proliferation, survival, and angiogenesis.

A conceptual diagram illustrating the indirect influence on a signaling pathway is provided below:



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Indirect influence on signaling pathways.

Conclusion

4-Methylsulfonylpiperidine is a valuable synthetic intermediate in medicinal chemistry, particularly for the development of CNS-active agents and kinase inhibitors. While detailed experimental protocols for its synthesis and its complete spectral data are not readily available in the public domain, its utility is evident from its frequent appearance as a building block in the

patent literature for novel therapeutics. Further research and publication of its detailed characterization would be beneficial to the scientific community. Researchers utilizing this compound are advised to rely on commercially available sources and to perform their own characterization to ensure purity and identity.

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